

# CAS number for Methyl (E)-sinapate

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## Compound of Interest

Compound Name: Methyl sinapate

Cat. No.: B126888

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An In-depth Technical Guide to Methyl (E)-sinapate

## Abstract

Methyl (E)-sinapate, a derivative of sinapic acid, is a naturally occurring phenylpropanoid found in various plant species, particularly within the Brassicaceae family.[1][2] As a secondary metabolite, it plays a significant role in plant defense mechanisms, including offering protection against UV-B radiation.[1][3] This compound has garnered considerable interest from the scientific community due to its diverse biological activities, which include antioxidant, antimicrobial, and anti-inflammatory properties.[2][4] Its structural features make it a valuable molecule for chemical synthesis and a precursor for developing novel compounds for pharmaceutical and cosmetic applications.[5] This technical guide provides a comprehensive overview of Methyl (E)-sinapate, covering its chemical properties, synthesis, biological activities, and its role in cellular signaling pathways, with detailed experimental protocols for researchers.

## Chemical and Physical Properties

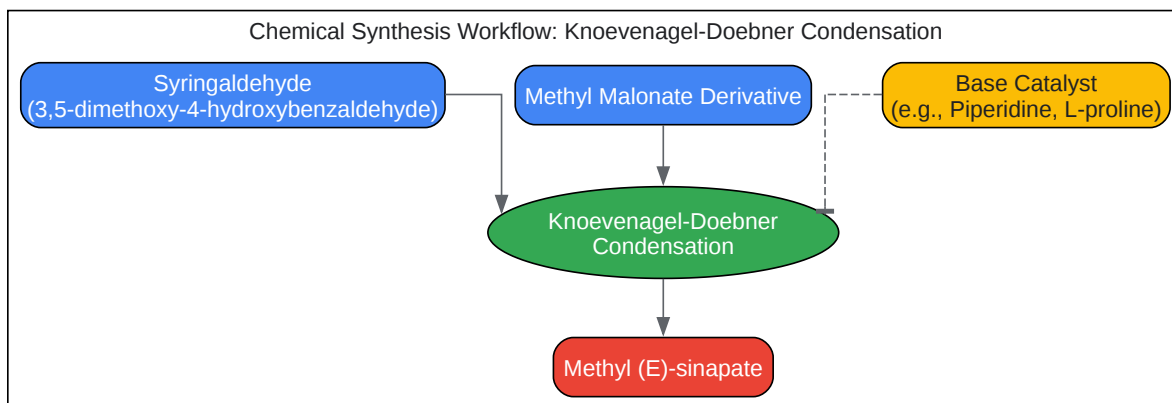
Methyl (E)-sinapate, also known as methyl (2E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate, is characterized by the following properties.[6][7] The primary CAS number for this compound is 20733-94-2, with 42041-51-0 also listed as an identifier.[7][8]

Property	Value	Source
CAS Number	20733-94-2	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Alternate CAS	42041-51-0	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>5</sub>	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	238.24 g/mol	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[10]</a>
IUPAC Name	methyl (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate	<a href="#">[7]</a>
Appearance	Powder	<a href="#">[10]</a>
Purity	≥98.0%	<a href="#">[3]</a> <a href="#">[10]</a>
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	<a href="#">[9]</a> <a href="#">[10]</a>
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	<a href="#">[3]</a> <a href="#">[8]</a>
XLogP3-AA	1.8	<a href="#">[7]</a>
Hydrogen Bond Donor Count	1	<a href="#">[7]</a>
Hydrogen Bond Acceptor Count	5	<a href="#">[7]</a>
Rotatable Bond Count	5	<a href="#">[7]</a>

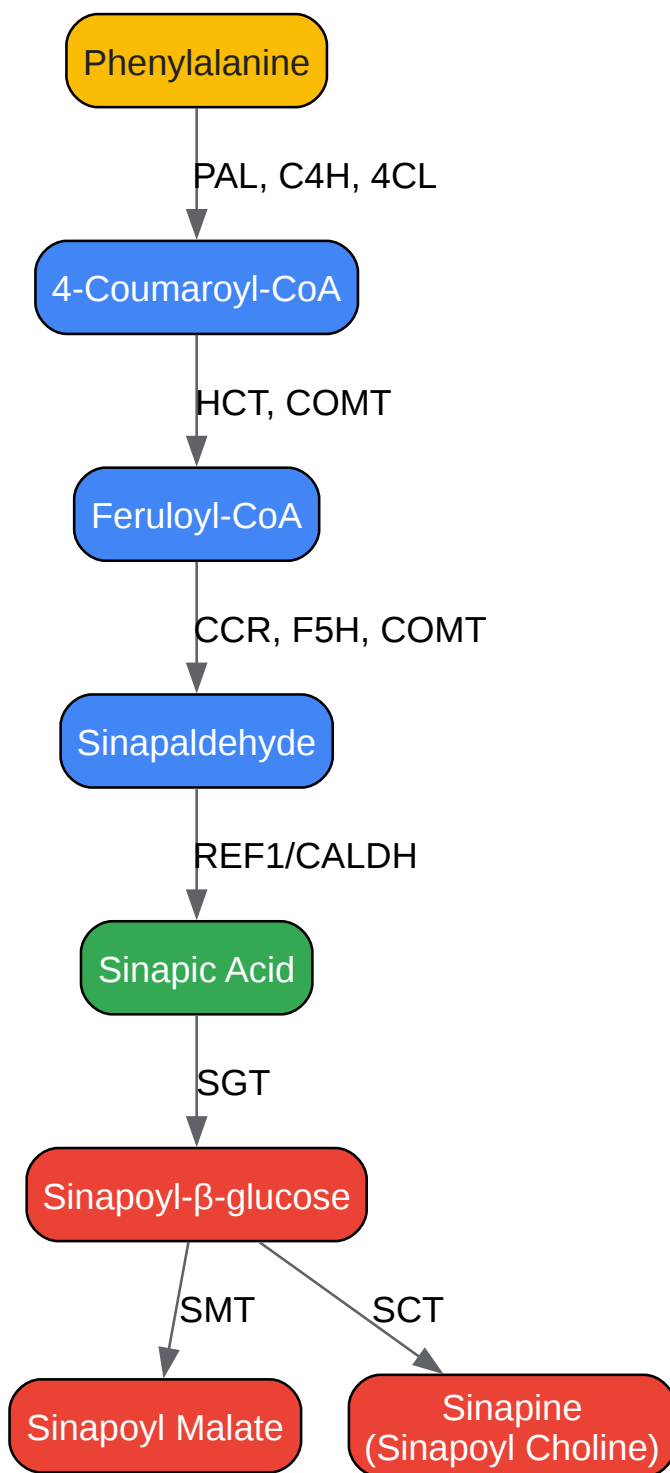
## Synthesis and Biosynthesis

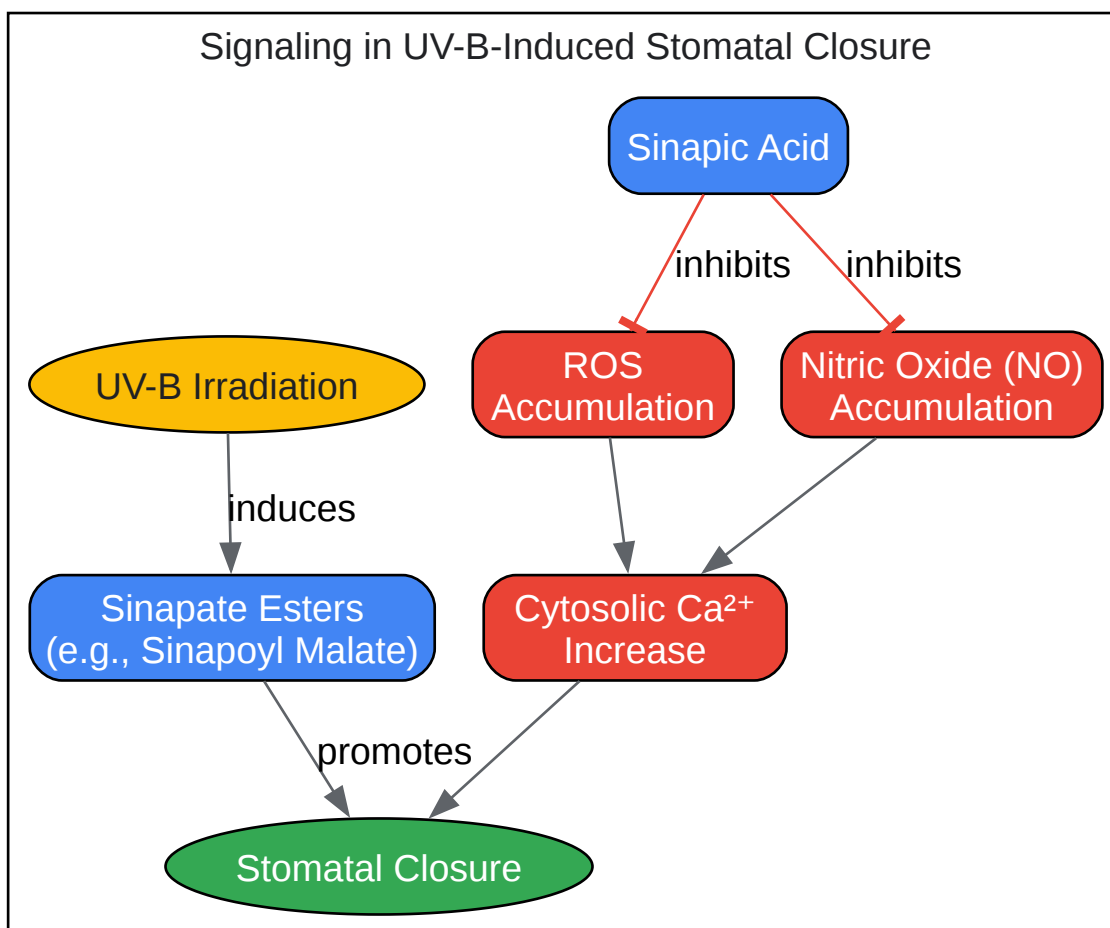
### Chemical Synthesis

A prevalent method for the chemical synthesis of Methyl (E)-sinapate is the Knoevenagel-Doebner condensation.[\[5\]](#) This reaction involves the condensation of syringaldehyde (3,5-dimethoxy-4-hydroxybenzaldehyde) with a methyl malonate derivative.[\[5\]](#) Greener synthetic approaches have been developed, utilizing catalysts like L-proline in ethanol to reduce the use of hazardous bases and improve yields.[\[1\]](#)



## Plant Biosynthesis of Sinapate Esters (Phenylpropanoid Pathway)





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## References

- 1. Sinapic Acid and Sinapate Esters in Brassica: Innate Accumulation, Biosynthesis, Accessibility via Chemical Synthesis or Recovery From Biomass, and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Sinapic Acid and Sinapate Esters in Brassica: Innate Accumulation, Biosynthesis, Accessibility via Chemical Synthesis or Recovery From Biomass, and Biological Activities [frontiersin.org]

- 3. abmole.com [abmole.com]
- 4. researchgate.net [researchgate.net]
- 5. nbinno.com [nbinno.com]
- 6. calpaclab.com [calpaclab.com]
- 7. Antithiamine factor | C<sub>12</sub>H<sub>14</sub>O<sub>5</sub> | CID 5321318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Methyl sinapate | TargetMol [targetmol.com]
- 9. Methyl sinapate | CAS:20733-94-2 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. Methyl sinapate | CAS:20733-94-2 | Manufacturer ChemFaces [chemfaces.com]
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